

# Technical Guide: Physical Properties and Analytical Application of Benzo[c]phenanthrene-d5

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## Compound of Interest

Compound Name: *Benzo[c]phenanthrene-d5*

Cat. No.: *B586120*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Benzo[c]phenanthrene-d5**, a deuterated polycyclic aromatic hydrocarbon (PAH). Primarily utilized as an internal standard in analytical chemistry, this document details its key characteristics and a representative experimental protocol for its application in the quantitative analysis of PAHs using gas chromatography-mass spectrometry (GC-MS).

## Core Physical and Chemical Properties

**Benzo[c]phenanthrene-d5** is a labeled analog of Benzo[c]phenanthrene, a PAH known for its toxic and genotoxic effects. The incorporation of five deuterium atoms provides a distinct mass signature, making it an ideal internal standard for precise quantification in complex matrices.

## Data Summary

The table below summarizes the key physical and chemical properties of **Benzo[c]phenanthrene-d5**.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>7</sub> D <sub>5</sub>
Molecular Weight	233.32 g/mol
Appearance	Pale Yellow Solid
Melting Point	62-64°C
Solubility	Soluble in Chloroform
CAS Number	1795011-61-8
Synonyms	3,4-Benzophenanthrene-d <sub>5</sub> , Benzo[e]phenanthrene-d <sub>5</sub> , Tetrahelicene-d <sub>5</sub>

## Experimental Protocols: Application as an Internal Standard

**Benzo[c]phenanthrene-d<sub>5</sub>** is frequently employed as an internal standard in environmental and toxicological studies to quantify the presence of its non-deuterated counterpart and other PAHs. The following is a representative protocol for the analysis of PAHs in a sample matrix, such as sediment, using GC-MS.

**Objective: To accurately quantify the concentration of Benzo[c]phenanthrene and other PAHs in a sample by using Benzo[c]phenanthrene-d<sub>5</sub> as an internal standard.**

**Materials:**

- Sample (e.g., sediment, water, tissue homogenate)
- **Benzo[c]phenanthrene-d<sub>5</sub>** solution of known concentration (internal standard)
- Calibration standards containing known concentrations of target PAHs
- Extraction solvents (e.g., acetone, hexane)

- Anhydrous sodium sulfate
- Activated copper for desulfurization
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

## Methodology:

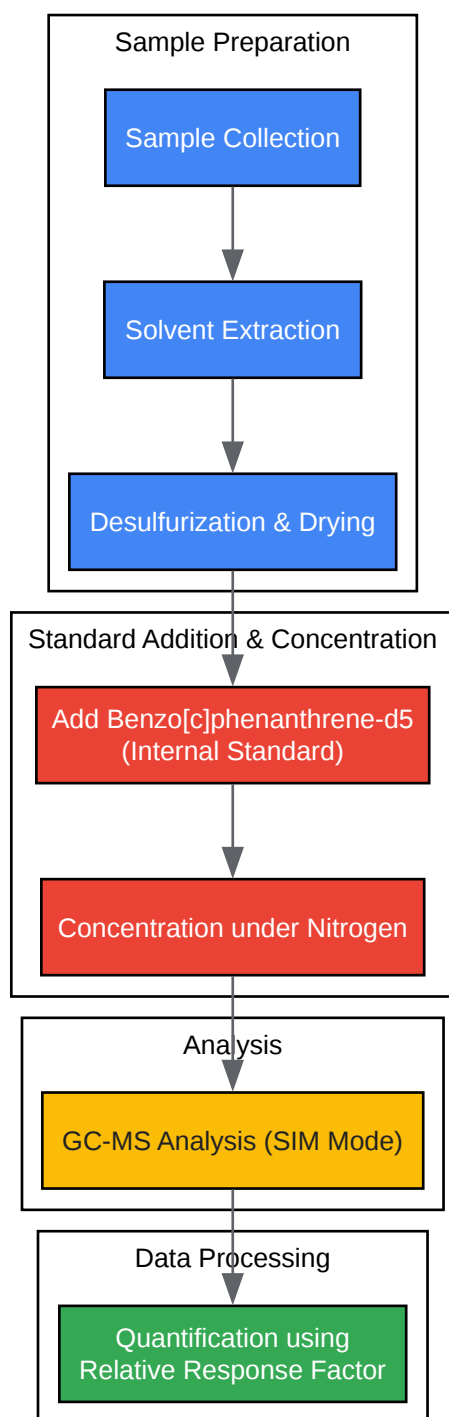
- Sample Preparation and Extraction:
  - A known mass of the sample is taken.
  - The sample is subjected to extraction using a suitable solvent system, such as a 1:1 (v/v) mixture of acetone and hexane.
  - The resulting extract is pooled. For sediment samples, activated copper is added for desulfurization.
  - The extract is dried over anhydrous sodium sulfate.
- Addition of Internal Standard:
  - A precise volume of the **Benzo[c]phenanthrene-d5** internal standard solution is added to the dried extract.
- Concentration and Reconstitution:
  - The extract is concentrated to a small volume (e.g., 1.0 mL) under a gentle stream of nitrogen.
  - The final extract is reconstituted in a suitable solvent for GC-MS analysis.
- GC-MS Analysis:
  - The analysis is performed on a GC-MS system.
  - Gas Chromatography (GC) Conditions:

- The column temperature is programmed with an initial hold, followed by a series of ramps to a final temperature, which is then held for a specified duration. A typical program might start at 40°C, ramp to 300°C, and hold for 15 minutes.
- Helium is used as the carrier gas at a constant flow rate.
- Mass Spectrometry (MS) Conditions:
  - The mass spectrometer is operated in electron ionization (EI) mode.
  - Selective Ion Monitoring (SIM) mode is used to monitor specific ions for the target PAHs and the deuterated internal standard, enhancing sensitivity and selectivity.
- Quantification:
  - The concentration of the target PAHs in the sample is determined by comparing the peak area of each analyte to the peak area of the **Benzo[c]phenanthrene-d5** internal standard. A calibration curve is generated using the standard solutions to establish the relative response factor.

## Visualizations

### Experimental Workflow for PAH Quantification

The following diagram illustrates the logical flow of the experimental protocol for the quantification of polycyclic aromatic hydrocarbons using a deuterated internal standard like **Benzo[c]phenanthrene-d5**.



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Caption: Workflow for PAH analysis using an internal standard.

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